

Personal protective equipment for handling Water-18O

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Compound of Interest

Compound Name: Water-18O

Cat. No.: B088012

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Essential Safety and Handling Guide for Water-18O

This guide provides immediate and essential safety, handling, and disposal information for **Water-18O** (^{18}O -enriched water), a critical resource for researchers, scientists, and drug development professionals. Adherence to these procedures will ensure the safe and effective use of this valuable isotopic compound in the laboratory.

Core Safety & Physical Properties

Water-18O is a non-hazardous substance and is not classified as dangerous goods for transport.^{[1][2][3]} It is a colorless, odorless liquid that is stable under normal laboratory conditions.^[2] Despite its non-hazardous nature, standard laboratory best practices for handling chemicals should be followed to ensure personnel safety and to protect the integrity of this high-value material.

Property	Value
Chemical Formula	H ₂ ¹⁸ O
Appearance	Colorless Liquid[2]
Odor	Odorless[2]
pH	6 - 8[1][3]
Boiling Point	100 °C (at 760 mm Hg)[2]
Freezing Point	0 °C[2]
Flammability	Non-combustible[1][4]
Reactivity	Stable under normal conditions of use and storage[1][2]

Personal Protective Equipment (PPE)

While **Water-18O** is not considered hazardous, the use of personal protective equipment is recommended as a standard laboratory practice to prevent contamination of the product and to protect the user.

- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile gloves). Gloves should be inspected before use and disposed of properly after handling.[5]
- Eye Protection: Use safety glasses with side shields or goggles to protect against splashes.
- Skin and Body Protection: A standard laboratory coat should be worn.

Operational and Handling Procedures

Proper handling is crucial to prevent the contamination and degradation of this valuable isotopic material.

Receiving and Storage:

- Upon receipt, inspect the container for any damage.

- Store in a tightly sealed container to prevent atmospheric moisture exchange.[1][3]
- Store at room temperature in a dry, well-ventilated area, away from light and moisture.[1][3]

Handling:

- Ensure work is conducted in a clean, designated laboratory area.
- Use clean, dry glassware and equipment to avoid isotopic dilution.
- When not in use, keep containers securely sealed.[4]
- Avoid creating aerosols or mists.
- Practice good laboratory hygiene; do not eat, drink, or smoke in the handling area.[4]

Spill and Disposal Plan

Spill Cleanup: In the event of a spill, follow these steps:

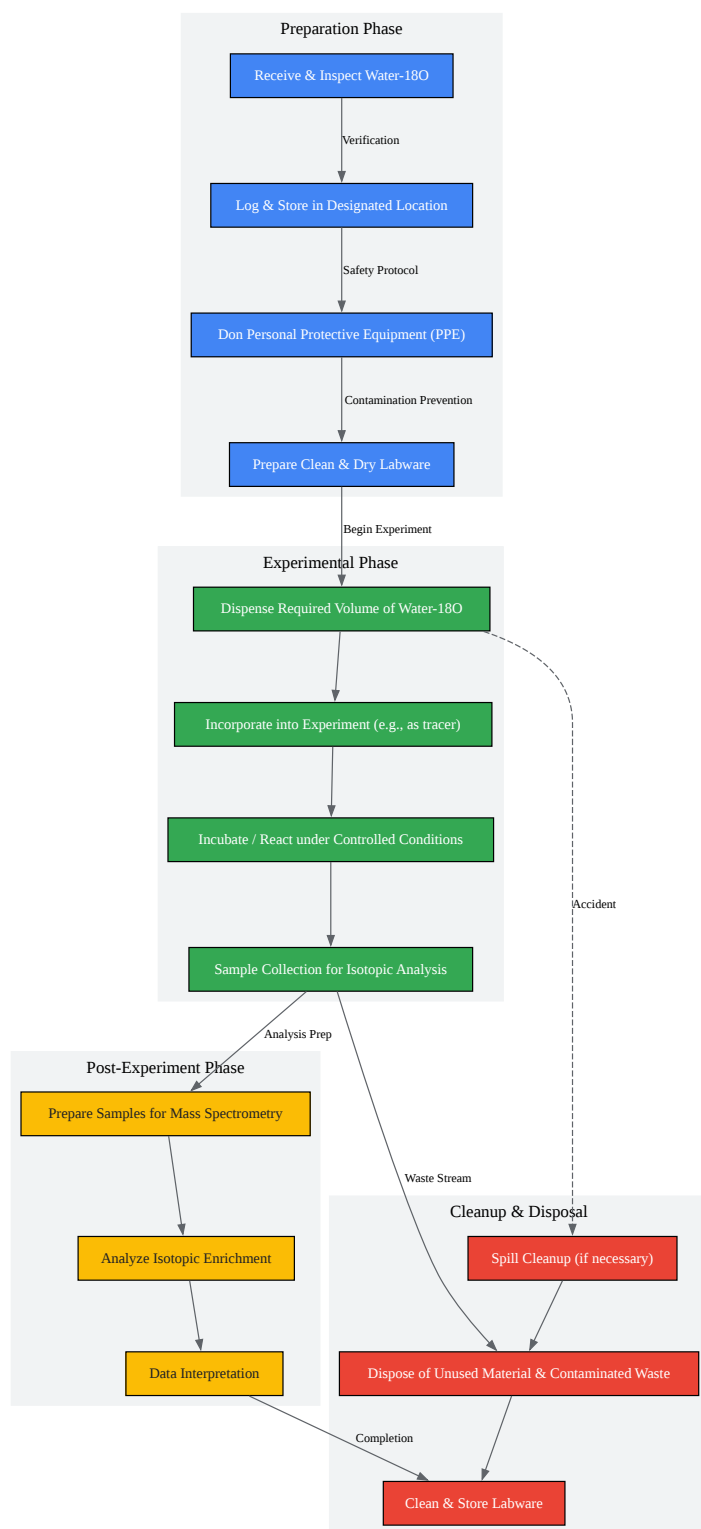
- Control personal contact by wearing the recommended PPE.[4]
- Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.
[4]
- Collect the absorbed material and place it into a suitable, labeled container for disposal.[4]
- Clean the spill area thoroughly with water.

Waste Disposal: **Water-18O** is not classified as hazardous waste.

- Dispose of waste in accordance with local, state, and federal regulations for non-hazardous aqueous waste.
- Consult with your institution's environmental health and safety (EHS) department for specific disposal guidance.

Experimental Workflow for Water-18O

The following diagram outlines a typical workflow for the use of **Water-18O** in a research setting, from acquisition to final analysis.



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Caption: Logical workflow for handling **Water-18O** from receipt to disposal.

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